

In-depth Technical Guide: 3-Ethoxy-1,2-propanediol

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Compound of Interest

Compound Name: 3-Ethoxy-1,2-propanediol

Cat. No.: B054293

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **3-Ethoxy-1,2-propanediol**, with a focus on its boiling point and density. Detailed experimental protocols for the determination of these properties are outlined to ensure accurate and reproducible results in a laboratory setting.

Physicochemical Data of 3-Ethoxy-1,2-propanediol

Quantitative data for **3-Ethoxy-1,2-propanediol** are summarized in the table below for easy reference and comparison.

Property	Value	Units	Conditions
Boiling Point	222	°C	at standard atmospheric pressure
Density	1.063	g/mL	at 25 °C
Molecular Weight	120.15	g/mol	
Refractive Index	1.441	at 20 °C	
Flash Point	110	°C	

Experimental Protocols

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The following protocol describes the capillary method for determining the boiling point of **3-Ethoxy-1,2-propanediol**.

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube
- Bunsen burner or heating mantle
- Stand and clamps

Procedure:

- A small amount of **3-Ethoxy-1,2-propanediol** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- The assembly is clamped and immersed in a Thiele tube or an oil bath.
- The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued when a steady stream of bubbles is observed.

- The liquid is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Determination of Density

The density of a substance is its mass per unit volume. The following protocol outlines the procedure for determining the density of **3-Ethoxy-1,2-propanediol** using a pycnometer or a graduated cylinder and a balance.

Apparatus:

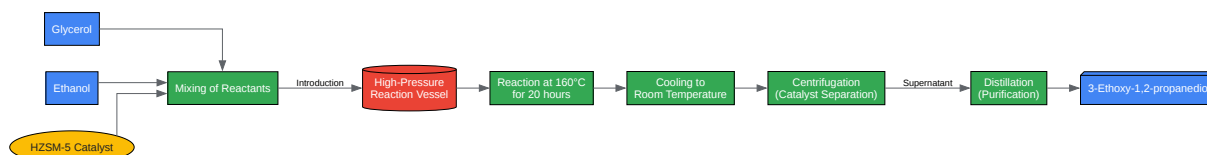
- Pycnometer or a graduated cylinder
- Analytical balance
- Thermometer
- Water bath (for temperature control)

Procedure:

- The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.
- The vessel is filled with **3-Ethoxy-1,2-propanediol**. If using a pycnometer, it is filled to the mark. If using a graduated cylinder, a specific volume is measured.
- The temperature of the liquid is allowed to equilibrate to 25°C, using a water bath if necessary.
- The mass of the vessel containing the liquid is measured.
- The volume of the liquid is determined. For a pycnometer, this is its calibrated volume. For a graduated cylinder, the volume is read directly from the graduations.
- The density is calculated by dividing the mass of the liquid (mass of the filled vessel minus the mass of the empty vessel) by its volume.[\[4\]](#)

Synthesis Workflow of 3-Ethoxy-1,2-propanediol

The following diagram illustrates a common laboratory synthesis method for **3-Ethoxy-1,2-propanediol** starting from glycerol and ethanol.



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Caption: Synthesis workflow for **3-Ethoxy-1,2-propanediol**.

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